

Environmental Fate and Mobility of Fenvalerate: A Technical Guide

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Compound of Interest

Compound Name: Fenvalerate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the environmental fate and mobility of **fenvalerate**, a synthetic pyrethroid insecticide. The information is compiled from various scientific studies and presented to assist researchers and scientists in understanding its behavior in the environment. This document details its physicochemical properties, degradation pathways, mobility in soil and water, and potential for bioaccumulation.

Physicochemical Properties

Fenvalerate is a non-systemic insecticide and acaricide with contact and stomach action.^[1] It is a mixture of four optical isomers, with the (2S, α S) configuration being the most insecticidally active.^{[1][2]} Its environmental behavior is significantly influenced by its physicochemical properties, which are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₂₅ H ₂₂ ClNO ₃	[2]
Molar Mass	419.91 g/mol	[2]
Physical State	Yellow or brown viscous liquid	[3][4]
Water Solubility	~2 µg/L	[2][3]
Vapor Pressure	0.037 mPa (at 25 °C)	[3]
Log Kow (Octanol-Water Partition Coefficient)	6.2	[3][4]
Henry's Law Constant	3.4 x 10 ⁻⁸ atm-cu m/mole (estimated)	[4]

Table 1: Physicochemical Properties of **Fenvalerate**

The low water solubility and high octanol-water partition coefficient of **fenvalerate** indicate its lipophilic nature, suggesting a tendency to partition into organic matter and biota rather than remaining in the aqueous phase.[3][4][5] Its low vapor pressure suggests that volatilization from moist soil and water surfaces is not a significant dissipation pathway.[4]

Environmental Degradation

Fenvalerate is subject to degradation in the environment through various abiotic and biotic processes, including photolysis, hydrolysis, and microbial degradation. It is considered moderately persistent in soil and water systems.[1][6]

Abiotic Degradation

Fenvalerate is susceptible to photodegradation in water and on soil surfaces when exposed to sunlight.[3] The primary photochemical reactions include ester cleavage, hydrolysis of the cyano group, and decarboxylation.[3]

- In Water: The half-life of **fenvalerate** in river water due to photolysis can range from 4 to 15 days.[3] Studies have shown rapid photolysis in distilled water, aqueous acetone, and natural waters with half-lives of approximately 4 days in summer and 13-15 days in winter.[1]

- On Soil: On soil surfaces, the photodegradation half-life is reported to be between 1 and 18 days.[3]

Fenvalerate is unstable in alkaline media due to the hydrolysis of the ester linkage.[3] It is more stable in acidic to neutral conditions, with optimal stability at pH 4.[3]

Biotic Degradation

Microbial degradation is a significant pathway for the dissipation of **fenvalerate** in soil and aquatic environments. Several bacterial strains capable of degrading **fenvalerate** have been isolated and studied.

- In Soil: The half-life of **fenvalerate** in soil is reported to be between 15 days and 3 months.[3] The degradation rate is influenced by soil type, organic matter content, pH, temperature, and moisture.[7] Microbial activity is a key factor, as degradation is significantly slower in sterilized soil.[7]
- By Microorganisms: Studies have identified specific bacteria, such as *Citrobacter freundii* and *Bacillus cereus*, that can efficiently degrade **fenvalerate**. [5][7][8][9] For instance, *Citrobacter freundii* CD-9 was found to degrade approximately 88% of **fenvalerate** within 72 hours under optimal conditions (pH 6.3, 77 mg/L substrate concentration, and 6% v/v inoculum). [5][7][8]

The primary metabolic pathway for microbial degradation involves the cleavage of the ester bond, leading to the formation of less toxic metabolites such as 3-phenoxybenzoic acid and 2-(4-chlorophenyl)-3-methylbutyric acid.[10]

Environmental Compartment	Half-Life (t1/2)	Conditions	Reference
River Water (Photolysis)	4 - 15 days	[3]	
Soil Surface (Photolysis)	1 - 18 days	[3]	
Soil (Aerobic)	15 days - 3 months	Varies with soil type and conditions	[3]
Soil (Specific Study 1)	17.7 - 25.3 days	Depending on soil type (huangni vs. qingzi)	[7]
Plants	~14 days	[3]	

Table 2: Degradation Half-Life of **Fenvalerate** in Various Environmental Compartments

Environmental Mobility

Soil Mobility and Leaching

Due to its strong adsorption to soil particles and low water solubility, **fenvalerate** has very low mobility in soil.[3][10]

- Adsorption: **Fenvalerate** exhibits a high soil organic carbon-water partitioning coefficient (Koc), with reported values around 5,300, indicating strong binding to soil organic matter.[4] In sediments, log Koc values have been measured in the range of 4.04 to 4.22.[4] This strong adsorption limits its downward movement through the soil profile.[3]
- Leaching: Leaching studies have demonstrated that **fenvalerate** is not expected to leach to groundwater.[1][3][6] More than 95% of applied **fenvalerate** remained in the treated portion of soil columns in laboratory experiments.[3] Field studies have also confirmed its limited vertical and lateral movement in soil.[3]

Transport in Water

While direct leaching into groundwater is unlikely, **fenvalerate** can enter aquatic systems through surface runoff and soil erosion due to its association with soil particles.^[10] Once in aquatic environments, it tends to partition from the water column to sediment and suspended organic matter.^[11]

Bioaccumulation and Ecotoxicity

Fenvalerate's high lipophilicity (log Kow of 6.2) indicates a potential for bioaccumulation in aquatic organisms.^{[3][5]}

- Bioconcentration Factor (BCF): Studies have measured Bioconcentration Factors (BCFs) for **fenvalerate** in various aquatic organisms. In a 30-day aquatic ecosystem study, BCFs were 100 for fish, 491 for snails, and 412 for algae.^[4] A steady-state BCF of 4,700 was measured in the eastern oyster (*Crassostrea virginica*) in a 28-day laboratory study.^[4]
- Ecotoxicity: **Fenvalerate** is highly toxic to fish and aquatic invertebrates.^{[1][3][6][12]} The 96-hour LC50 (lethal concentration for 50% of the test population) for fish ranges from 0.3 µg/L to 200 µg/L, depending on the species.^[3] It is also extremely toxic to bees.^{[1][12]}

Organism	BCF Value	Duration	Reference
Fish	100	30 days	^[4]
Snails	491	30 days	^[4]
Algae	412	30 days	^[4]
Eastern Oyster (<i>Crassostrea virginica</i>)	4,700	28 days (steady-state)	^[4]

Table 3: Bioconcentration Factors (BCF) of **Fenvalerate** in Aquatic Organisms

Experimental Protocols

This section outlines generalized methodologies for key experiments cited in the literature for determining the environmental fate of **fenvalerate**.

Soil Degradation Study (Aerobic)

Objective: To determine the rate of aerobic degradation of **fenvalerate** in soil.

Methodology:

- **Soil Selection and Preparation:** Select representative soil types (e.g., sandy loam, clay loam). Sieve the soil to remove large particles and debris. Characterize the soil for properties such as pH, organic carbon content, and microbial biomass.
- **Test Substance Application:** Prepare a stock solution of radiolabeled (e.g., ^{14}C) or non-labeled **fenvalerate**. Apply the **fenvalerate** solution to the soil samples to achieve the desired concentration.
- **Incubation:** Incubate the treated soil samples in the dark under controlled temperature and moisture conditions (e.g., 25°C and 60% of maximum water holding capacity). Maintain aerobic conditions by ensuring adequate air exchange.
- **Sampling and Analysis:** Collect soil samples at predetermined time intervals. Extract **fenvalerate** and its degradation products from the soil using an appropriate organic solvent (e.g., acetonitrile, ethyl acetate). Analyze the extracts using High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS) to quantify the parent compound and identify major metabolites.
- **Data Analysis:** Calculate the half-life (DT_{50}) of **fenvalerate** in the soil by fitting the concentration data to a first-order or other appropriate kinetic model.[\[13\]](#)

Photodegradation in Water Study

Objective: To determine the rate of photodegradation of **fenvalerate** in an aqueous solution.

Methodology:

- **Solution Preparation:** Prepare a solution of **fenvalerate** in a sterile, buffered aqueous solution (e.g., pH 7) or in natural water. The use of a co-solvent like acetonitrile may be necessary due to **fenvalerate**'s low water solubility.
- **Irradiation:** Place the solution in quartz tubes or other UV-transparent vessels. Irradiate the samples with a light source that simulates natural sunlight (e.g., a xenon arc lamp). Maintain

a constant temperature during the experiment. Include dark controls to account for abiotic degradation processes other than photolysis.

- **Sampling and Analysis:** Collect samples from the irradiated and dark control solutions at various time points. Analyze the samples for the concentration of **fenvalerate** using HPLC with a UV detector.
- **Data Analysis:** Determine the rate constant and half-life of photolysis by plotting the natural log of the **fenvalerate** concentration versus time.

Soil Adsorption/Desorption Study (Batch Equilibrium)

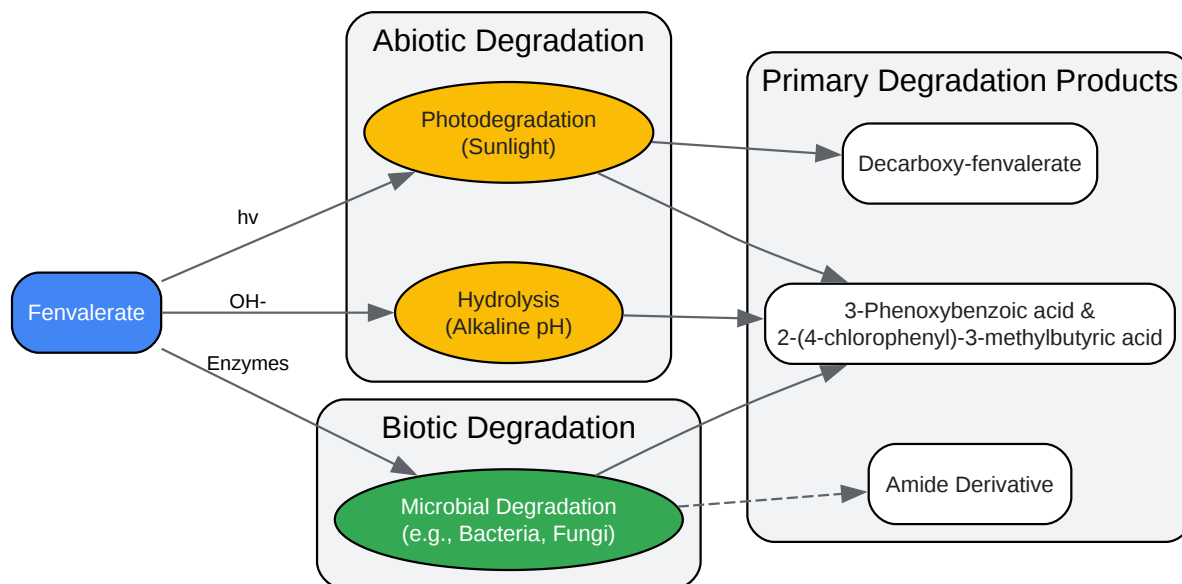
Objective: To determine the soil-water partition coefficient (K_d) and the soil organic carbon-water partition coefficient (K_{oc}) of **fenvalerate**.

Methodology:

- **Soil and Solution Preparation:** Use a range of characterized soils with varying organic carbon content. Prepare a solution of **fenvalerate** in a 0.01 M CaCl_2 solution.
- **Adsorption Phase:** Add a known volume of the **fenvalerate** solution to a known mass of soil in a centrifuge tube. Shake the tubes for a sufficient time to reach equilibrium (e.g., 24 hours) at a constant temperature.
- **Separation and Analysis:** Centrifuge the tubes to separate the soil from the aqueous phase. Analyze the supernatant for the concentration of **fenvalerate**. The amount of **fenvalerate** adsorbed to the soil is calculated by the difference between the initial and equilibrium concentrations in the solution.
- **Desorption Phase (Optional):** After the adsorption phase, decant the supernatant and add a fresh solution of 0.01 M CaCl_2 to the soil. Shake to equilibrium and analyze the aqueous phase for desorbed **fenvalerate**.
- **Data Analysis:** Calculate the K_d value for each soil. Normalize the K_d values to the organic carbon content of the soils to calculate the K_{oc} value ($K_{oc} = (K_d / \%OC) * 100$).

Visualizations

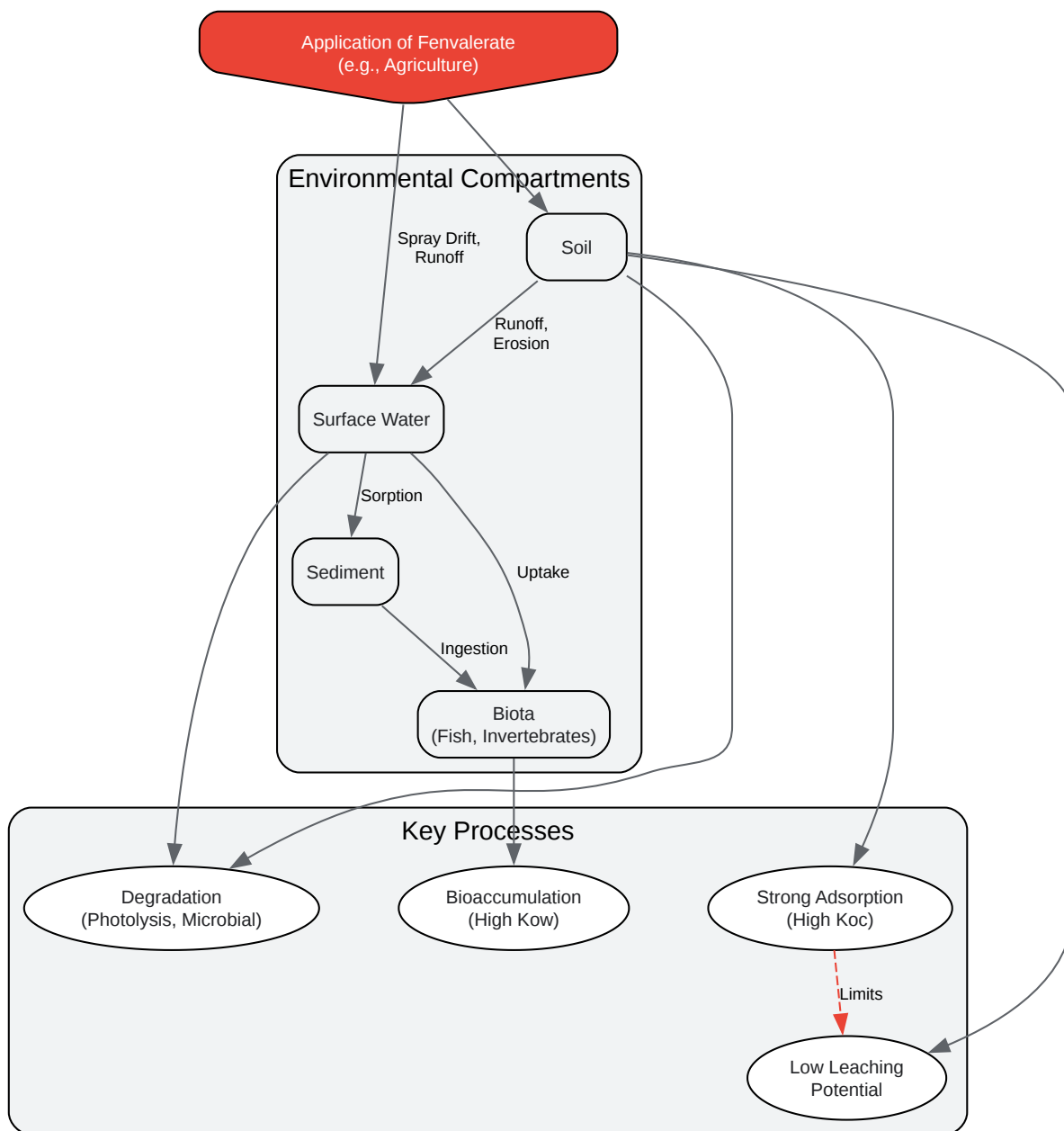
Degradation Pathways



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Caption: Primary degradation pathways of **fenvaterate** in the environment.

Environmental Fate and Mobility Workflow



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Caption: Conceptual workflow of **fenvalerate**'s fate and mobility.

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